

An In-depth Technical Guide to Transdiamminediiodoplatinum(II)

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Compound of Interest		
Compound Name:	trans-Diamminediiodoplatinum(II)	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-diamminediiodoplatinum(II)**, a coordination complex of platinum. This document details its chemical formula, structure, physicochemical properties, and relevant experimental protocols.

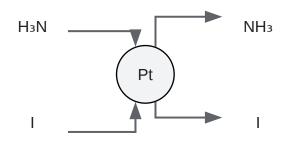
Chemical Formula and Structure

Trans-diamminediiodoplatinum(II) is a platinum(II) complex with the chemical formula Pt(NH₃)₂I₂.[1] It is the trans isomer of diamminediiodoplatinum(II), meaning the two ammine (NH₃) ligands and the two iodo (I) ligands are positioned on opposite sides of the central platinum atom.[2]

The complex exhibits a square planar geometry, a common coordination geometry for platinum(II) complexes. In this arrangement, the platinum atom is at the center of a square, with the four ligands at the corners. The existence of two distinct isomers, cis and trans, for complexes like PtCl₂(NH₃)₂ was pivotal in Alfred Werner's development of coordination theory. [2]

The structure of **trans-diamminediiodoplatinum(II)** is characterized by the platinum atom being bonded to two nitrogen atoms from the ammine ligands and two iodine atoms from the iodo ligands.





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Caption: Chemical structure of trans-diamminediiodoplatinum(II).

Physicochemical Properties

A summary of the key physicochemical properties of **trans-diamminediiodoplatinum(II)** is presented in the table below.

Property	Value	Reference
Chemical Formula	H ₆ I ₂ N ₂ Pt	[1]
Molecular Weight	482.95 g/mol	[3]
Appearance	Yellow solid	[1]
CAS Number	13841-96-8	[1]
Isomeric Form	trans	[1]

Experimental Protocols Synthesis of Trans-diamminediiodoplatinum(II)

The synthesis of **trans-diamminediiodoplatinum(II)** can be achieved through a multi-step process that leverages the trans effect. A general and widely adopted strategy for synthesizing trans-diamminedihaloplatinum(II) complexes is outlined below. This protocol is adapted from established methods for similar trans-platinum(II) complexes.[2][4]

Materials:



- Potassium tetrachloroplatinate(II) (K₂PtCl₄)
- Concentrated aqueous ammonia (NH₃)
- Potassium iodide (KI)
- Hydrochloric acid (HCl)
- · Distilled water
- Ethanol
- Ether

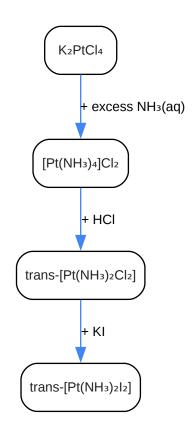
Procedure:

- Preparation of Tetrammineplatinum(II) chloride ([Pt(NH₃)₄]Cl₂):
 - Dissolve K₂PtCl₄ in distilled water.
 - To this solution, add an excess of concentrated aqueous ammonia.
 - Heat the mixture gently. The initial red-brown solution will turn colorless as the [Pt(NH₃)₄]²+
 complex forms.
 - Concentrate the solution by heating to induce crystallization of [Pt(NH₃)₄]Cl₂ upon cooling.
 - Filter the white crystals, wash with cold ethanol, and air dry.
- Conversion to Trans-diamminedichloroplatinum(II) ([trans-Pt(NH3)2Cl2]):
 - Suspend the synthesized [Pt(NH₃)₄]Cl₂ in a minimal amount of distilled water.
 - Add concentrated hydrochloric acid to the suspension.
 - Heat the mixture. The white solid will gradually be replaced by a yellow precipitate of trans-diamminedichloroplatinum(II).[2][4]



- Cool the mixture, filter the yellow solid, wash with distilled water, then ethanol, and finally ether. Air dry the product.
- Halide Exchange to form Trans-diamminediiodoplatinum(II):
 - Suspend the trans-diamminedichloroplatinum(II) in distilled water.
 - Add a stoichiometric excess of potassium iodide (KI) dissolved in a minimal amount of water.
 - Heat the mixture with stirring. A color change from yellow to a deeper yellow or orangeyellow indicates the formation of the diiodo complex.
 - Continue heating for a sufficient time to ensure complete halide exchange.
 - Cool the mixture to room temperature and then in an ice bath to maximize precipitation.
 - Filter the resulting solid, wash with cold distilled water to remove unreacted KI and KCI, followed by a wash with ethanol and ether.
 - Dry the final product, trans-diamminediiodoplatinum(II), in a desiccator.





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Caption: Synthetic pathway for trans-diamminediiodoplatinum(II).

Characterization

Infrared (IR) Spectroscopy: IR spectroscopy can be used to confirm the presence of the ammine ligands and to distinguish between the cis and trans isomers. The Pt-N stretching and NH₃ rocking frequencies are sensitive to the geometry of the complex.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹⁹⁵Pt NMR spectroscopy is a powerful tool for characterizing platinum complexes. The chemical shift is highly sensitive to the coordination environment of the platinum nucleus.

X-ray Crystallography: Single-crystal X-ray diffraction provides the most definitive structural information, including bond lengths and angles. For the analogous transdiamminedichloroplatinum(II), the Pt-N bond lengths are approximately 2.05 Å and the Pt-Cl bond lengths are around 2.32 Å.[5][6] Similar values would be expected for the Pt-N bonds in the diiodo complex, with longer Pt-I bonds.



Biological Activity and Significance

While the cis-isomer of diamminedichloroplatinum(II), cisplatin, is a widely used anticancer drug, the trans-isomer, transplatin, is biologically inactive.[7][8] The inactivity of transplatin is attributed to its different mode of binding to DNA. Cisplatin primarily forms intrastrand crosslinks between adjacent purine bases on DNA, which creates a significant kink in the DNA structure that is poorly repaired by cellular mechanisms and ultimately triggers apoptosis.[7]

In contrast, transplatin binds to DNA to a lesser extent and forms different types of adducts, primarily interstrand crosslinks or monofunctional adducts, which are more readily repaired by the cell.[8][9] Consequently, it does not induce the same level of cytotoxic response. The diiodo analogue, **trans-diamminediiodoplatinum(II)**, is expected to have similar biological inactivity due to its trans geometry.

The study of trans-platinum complexes remains crucial for understanding the structure-activity relationships of platinum-based anticancer drugs and for designing new therapeutic agents that may overcome the limitations of existing drugs, such as drug resistance and side effects.

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